

# Application Notes and Protocols: Cyclononanol in the Synthesis of Pharmaceutical Intermediates

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## Compound of Interest

Compound Name: Cyclononanol

Cat. No.: B11936173

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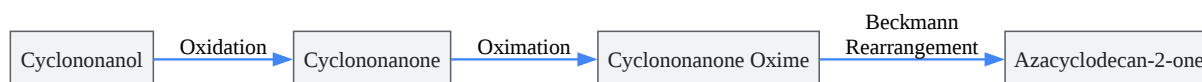
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the synthetic utility of **cyclononanol** as a precursor to valuable pharmaceutical intermediates. The primary focus is on the synthesis of azacyclodecan-2-one, a ten-membered lactam with potential applications in drug discovery and development. The synthetic pathway involves a three-step sequence: the oxidation of **cyclononanol** to cyclononanone, subsequent oximation to form cyclononanone oxime, and a final Beckmann rearrangement to yield the target lactam.

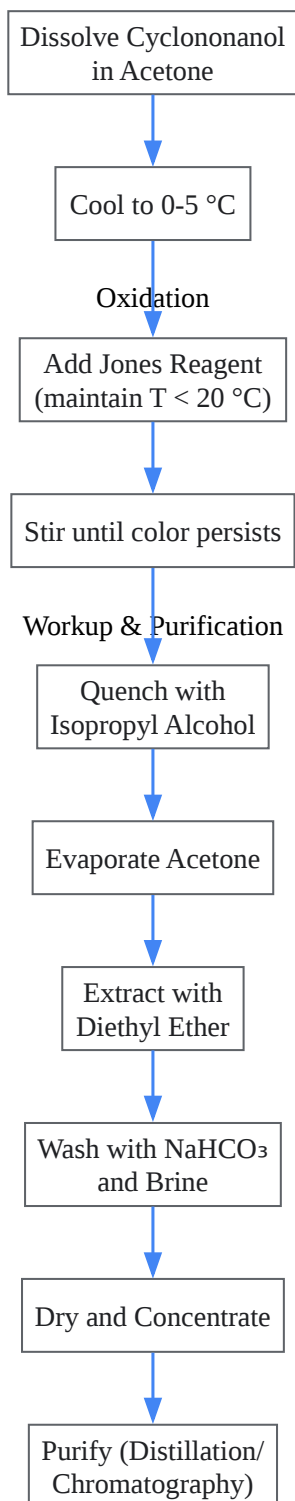
While direct pharmaceutical applications of **cyclononanol** are not extensively documented, its transformation into larger, nitrogen-containing ring systems opens avenues for the exploration of novel chemical entities. Large-ring lactams are scaffolds of interest in medicinal chemistry due to their conformational flexibility and ability to mimic peptide structures.

## Key Synthetic Pathway: From Cyclononanol to Azacyclodecan-2-one

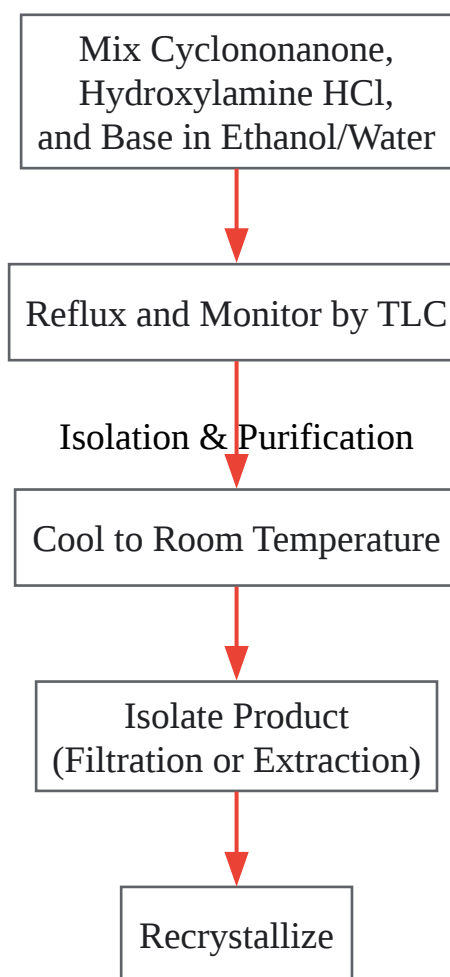
The overall transformation of **cyclononanol** to azacyclodecan-2-one is a versatile route for expanding the nine-membered carbocyclic ring into a ten-membered nitrogen-containing heterocycle. This process provides a foundational intermediate for further functionalization and derivatization in the development of new pharmaceutical agents.

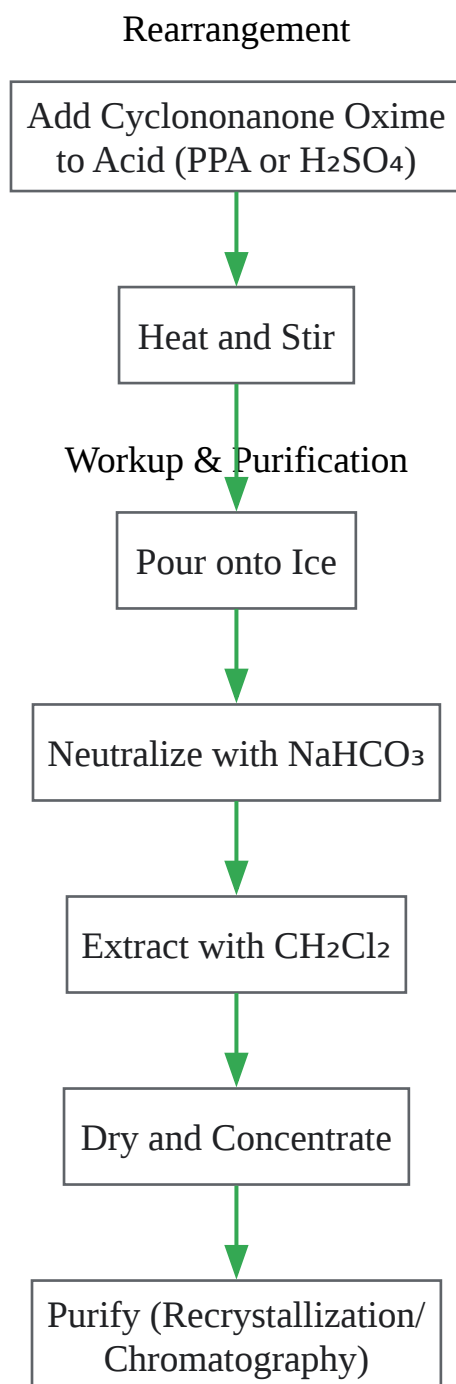


### Reaction Setup



### Reaction





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